

SMO-IN-1 Protocol for Cell Culture: Application Notes

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Compound of Interest

Compound Name: SMO-IN-1

Cat. No.: B12405151

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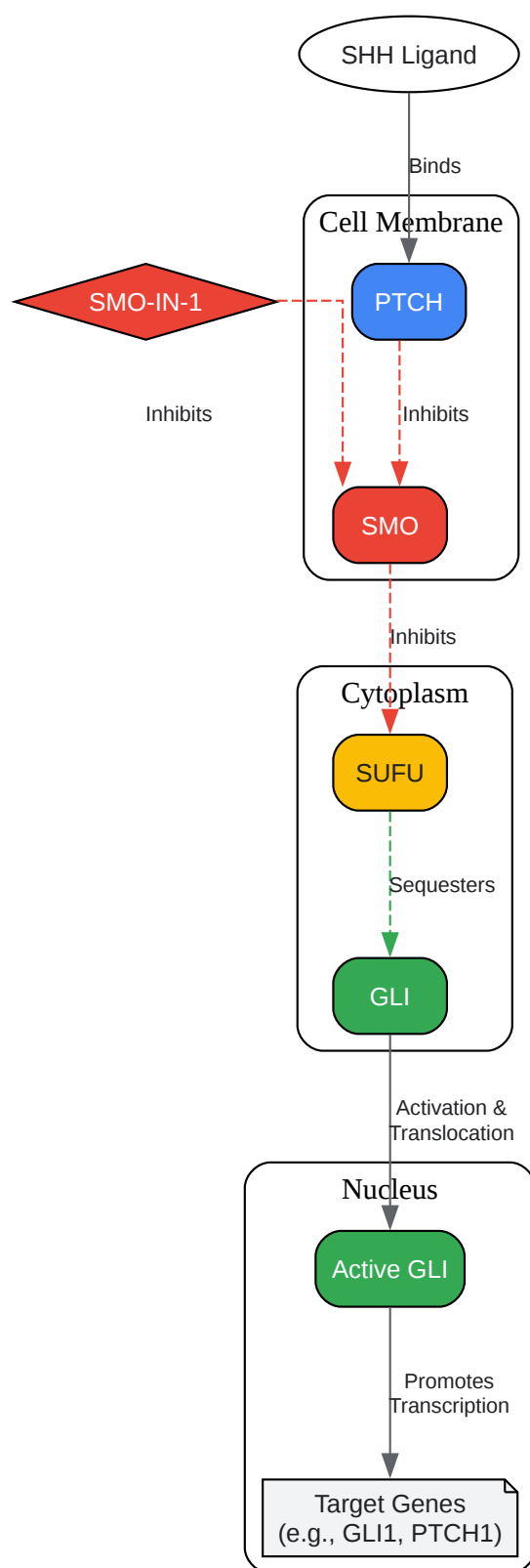
For Researchers, Scientists, and Drug Development Professionals

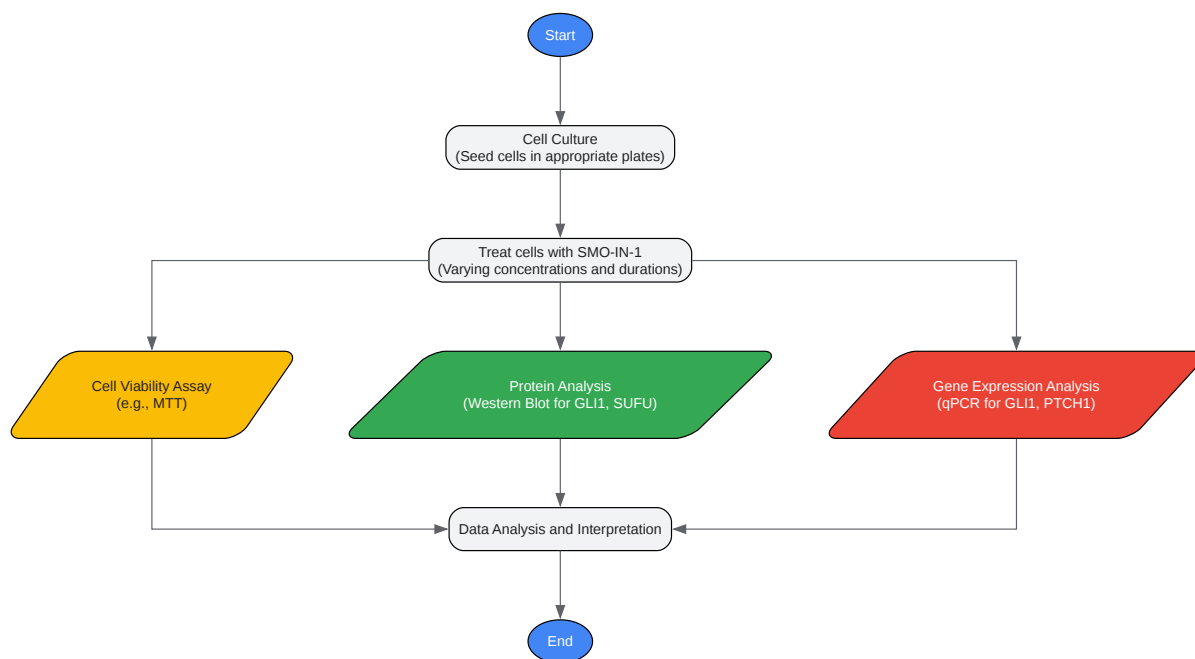
Introduction

SMO-IN-1 is a potent and orally active small molecule inhibitor of the Smoothed (SMO) receptor, a key component of the Hedgehog (Hh) signaling pathway.[1][2] The Hedgehog pathway is a crucial signaling cascade involved in embryonic development and tissue homeostasis. Its aberrant activation has been implicated in the pathogenesis of various cancers, making it a prime target for therapeutic intervention. **SMO-IN-1** exerts its biological effects by binding to the SMO receptor, thereby inhibiting the downstream activation of GLI transcription factors and the subsequent expression of Hh target genes. This application note provides detailed protocols for the use of **SMO-IN-1** in cell culture, including methods for assessing its impact on cell viability, apoptosis, and Hedgehog pathway activity.

Mechanism of Action

The canonical Hedgehog signaling pathway is initiated by the binding of a Hedgehog ligand (e.g., Sonic Hedgehog, SHH) to the Patched (PTCH) receptor. In the absence of a ligand, PTCH inhibits the activity of the G protein-coupled receptor SMO. Upon ligand binding, this inhibition is relieved, allowing SMO to transduce the signal, leading to the activation and nuclear translocation of GLI transcription factors (GLI1, GLI2, and GLI3). Nuclear GLI proteins then regulate the transcription of target genes that control cell proliferation, survival, and differentiation. **SMO-IN-1** functions as an antagonist of the SMO receptor, effectively blocking this signaling cascade.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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